

Proper Disposal of M645-7007: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: MS645

Cat. No.: B2760879

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HICKORY, NC – To ensure the safety of laboratory personnel and compliance with environmental regulations, this document outlines the essential procedures for the proper disposal of M645-7007, identified as EnduraGreen Waterborne Extender. This guide is intended for researchers, scientists, and drug development professionals who may handle this substance.

The information provided is based on the manufacturer's Safety Data Sheet (SDS). It is imperative to consult your institution's environmental health and safety (EHS) office and adhere to all local, state, and federal regulations concerning waste disposal.

Safety and Handling Summary

While specific quantitative data for the disposal of M645-7007 is not provided in the manufacturer's safety documents, the following table summarizes the key safety and handling information.

Parameter	Guideline	Source
Personal Protective Equipment (PPE)	Wear chemical-resistant glasses and/or goggles, a face shield, gloves, an apron or a whole body suit as appropriate. Use NIOSH-approved respiratory protection.	[1]
Handling	Avoid inhalation and contact with eyes, skin, and clothing. Wash hands thoroughly after handling and before eating or drinking.	[1]
Environmental Precautions	Do not allow the product to be released to the environment without governmental approval/permits. Do not allow the spilled product to enter public drainage systems or open waterways.	[1]
Waste Classification	Waste from this material may be a listed and/or characteristic hazardous waste.	[1]

Disposal Protocol

The following step-by-step protocol is a generalized procedure based on the information available in the Safety Data Sheet. This should be adapted to meet the specific requirements of your facility and local regulations.

1. Personal Protective Equipment (PPE) and Spill Control:

- Before handling, ensure all recommended PPE is worn, including safety glasses, gloves, and appropriate lab coat or apron.[1]

- In case of a spill, follow personal protective equipment recommendations.^[1] Do not allow the spilled product to enter public drainage systems or open waterways.^[1]

2. Waste Collection:

- Collect waste M645-7007, any contaminated absorbent materials, and unused contents in a designated, compatible, and properly labeled waste container.
- Keep waste containers closed when not in use.

3. Waste Characterization and Storage:

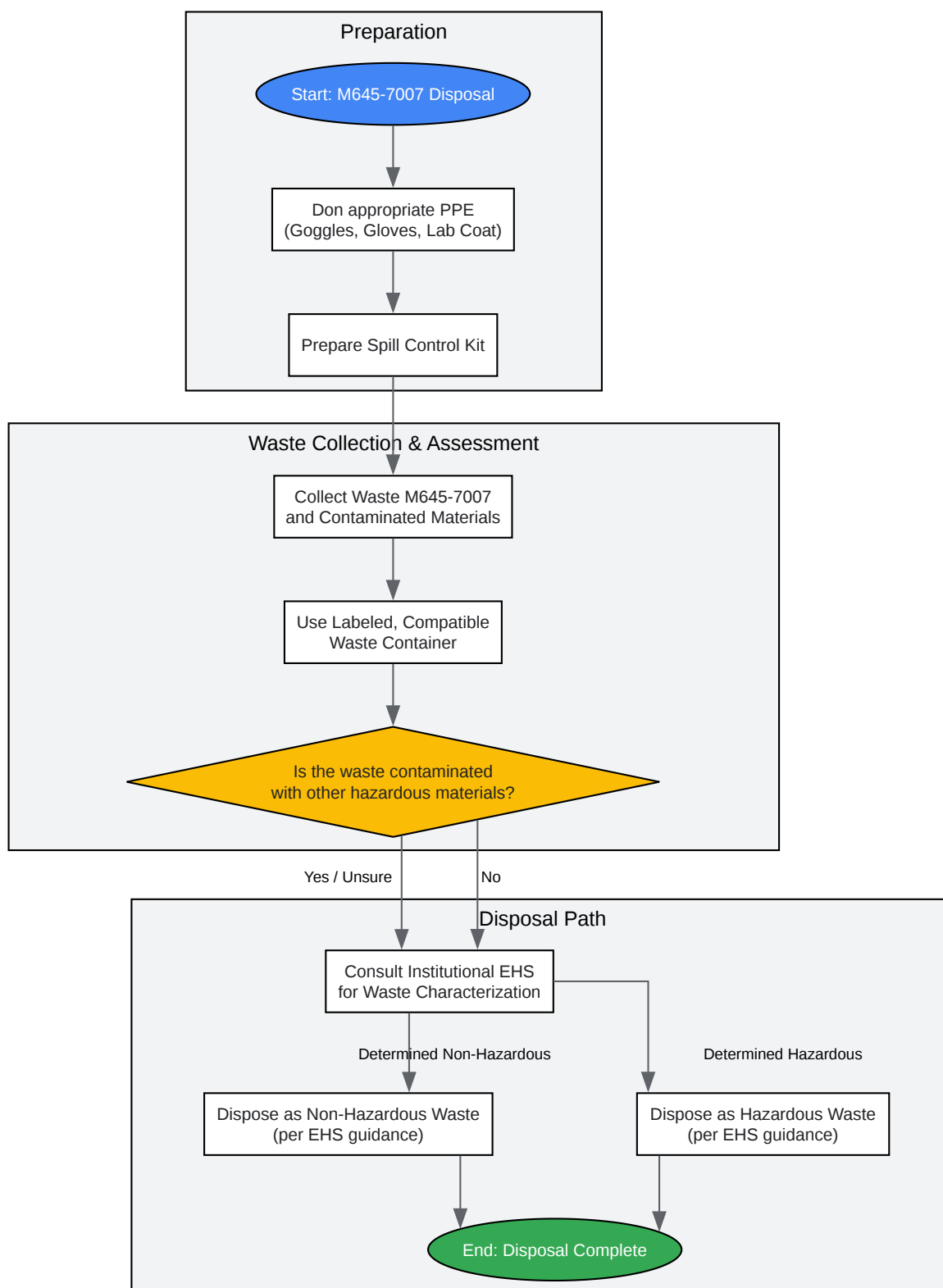
- The SDS indicates that waste from this material may be a hazardous waste.^[1]
- Consult with your institution's EHS department to determine if a formal hazardous waste determination is required.
- Store the waste container in a cool, well-ventilated space away from incompatible materials such as acids, bases, and oxidizing agents.^[1]

4. Final Disposal:

- Dispose of the material, contaminated absorbent, container, and unused contents in accordance with local, state, and federal regulations.^[1]
- Contact your institution's approved hazardous waste disposal contractor for pickup and final disposal.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of M645-7007.



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Caption: Logical workflow for the disposal of M645-7007.

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References

- 1. mohawk-finishing.com [mohawk-finishing.com]
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